

Benzyl-PEG10-Ots molecular weight and formula

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Compound of Interest

Compound Name: **Benzyl-PEG10-Ots**

Cat. No.: **B11930241**

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An In-depth Technical Guide to **Benzyl-PEG10-Ots**

This guide provides a detailed overview of the chemical properties of **Benzyl-PEG10-Ots**, a bifunctional crosslinker commonly utilized in bioconjugation and pharmaceutical research, particularly in the development of Proteolysis Targeting Chimeras (PROTACs).

Core Properties

Benzyl-PEG10-Ots is a derivative of polyethylene glycol (PEG) that contains a benzyl ether at one terminus and a tosylate group at the other. The PEG chain consists of 10 ethylene glycol units, enhancing the solubility and pharmacokinetic properties of the molecules it is incorporated into. The tosylate group is an excellent leaving group, making it highly reactive towards nucleophiles such as amines, thiols, and hydroxyls, facilitating the conjugation to proteins and other biomolecules.

Quantitative Data

The key molecular and physical properties of **Benzyl-PEG10-Ots** are summarized in the table below.

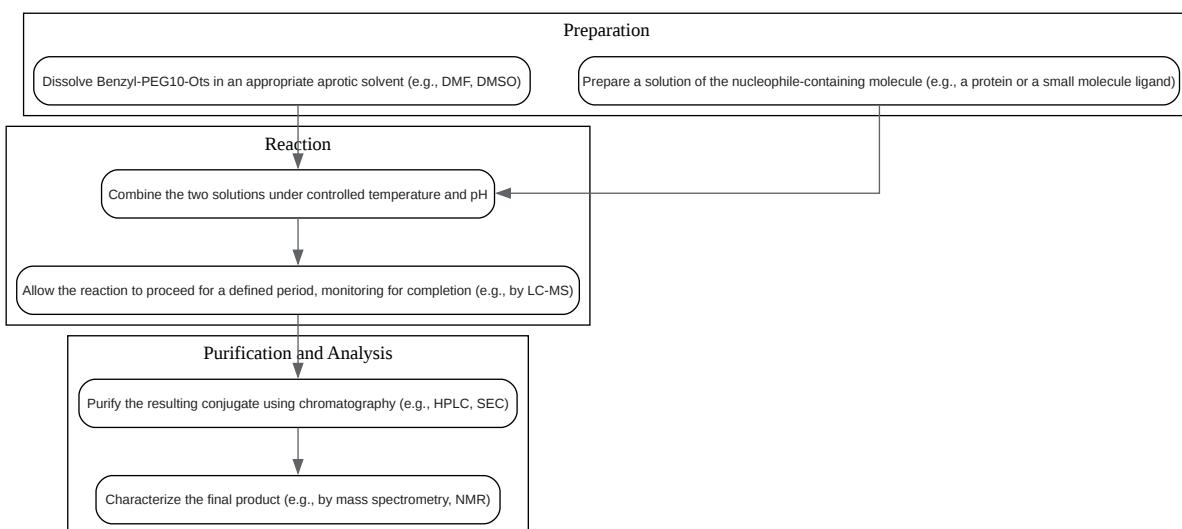
Property	Value	Source
Molecular Formula	C ₃₄ H ₅₄ O ₁₃ S	[1]
Molecular Weight	702.85 g/mol	[1]

Applications and Experimental Use

Benzyl-PEG10-Ots is primarily used as a linker in the synthesis of PROTACs. PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The PEG component of the linker can improve the solubility and cell permeability of the resulting PROTAC molecule.

While specific, detailed experimental protocols are typically dependent on the specific application and are often proprietary, a general workflow for the use of **Benzyl-PEG10-Ots** in a conjugation reaction is outlined below.

General Experimental Workflow



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Caption: A generalized workflow for a nucleophilic substitution reaction using **Benzyl-PEG10-Ots**.

It is important to note that **Benzyl-PEG10-Ots** is a synthetic linker and is not involved in endogenous signaling pathways. Therefore, a signaling pathway diagram is not applicable to this molecule. The provided workflow illustrates a common experimental logic for its application in chemical synthesis. Researchers should optimize specific conditions based on the reactants and desired final product.

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References

- 1. Benzyl-PEG10-Ots - CAS号查询_生物试剂_化学试剂_分析试剂_实验试剂-普西唐试剂商城 [jm-bio.com]
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